

# A Comprehensive Technical Guide to 1-Hydrazino-3-(methylthio)propan-2-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hydrazino-3-(methylthio)propan-2-ol

Cat. No.: B079740

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Hydrazino-3-(methylthio)propan-2-ol**, also identified as 3-methylmercapto-2-hydroxy-propyl hydrazine, is a significant organic compound with the chemical formula  $C_4H_{12}N_2OS$ .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> This molecule serves as a critical building block in the synthesis of various organic compounds, most notably as an intermediate in the production of the antimicrobial agent Nifuratel.<sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> This guide provides a detailed overview of its chemical properties, a documented experimental protocol for its synthesis, and its primary application in the pharmaceutical industry.

## Core Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Hydrazino-3-(methylthio)propan-2-ol** is presented below. These properties are essential for understanding its behavior in chemical reactions and for its proper handling and storage.

Property	Value
Molecular Formula	C4H12N2OS
Molecular Weight	136.22 g/mol
CAS Number	14359-97-8
Boiling Point	339.127 °C at 760 mmHg
Density	1.146 g/cm <sup>3</sup>
Flash Point	158.898 °C
Refractive Index	1.538
Vapor Pressure	6.3E-06 mmHg at 25°C
pKa	13.98 ± 0.20 (Predicted)
LogP	0.26480
XLogP3	-0.9
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4
Exact Mass	136.06703418 Da
Complexity	53.3

Data sourced from LookChem and PubChem.[\[1\]](#)[\[2\]](#)

## Synthesis and Experimental Protocol

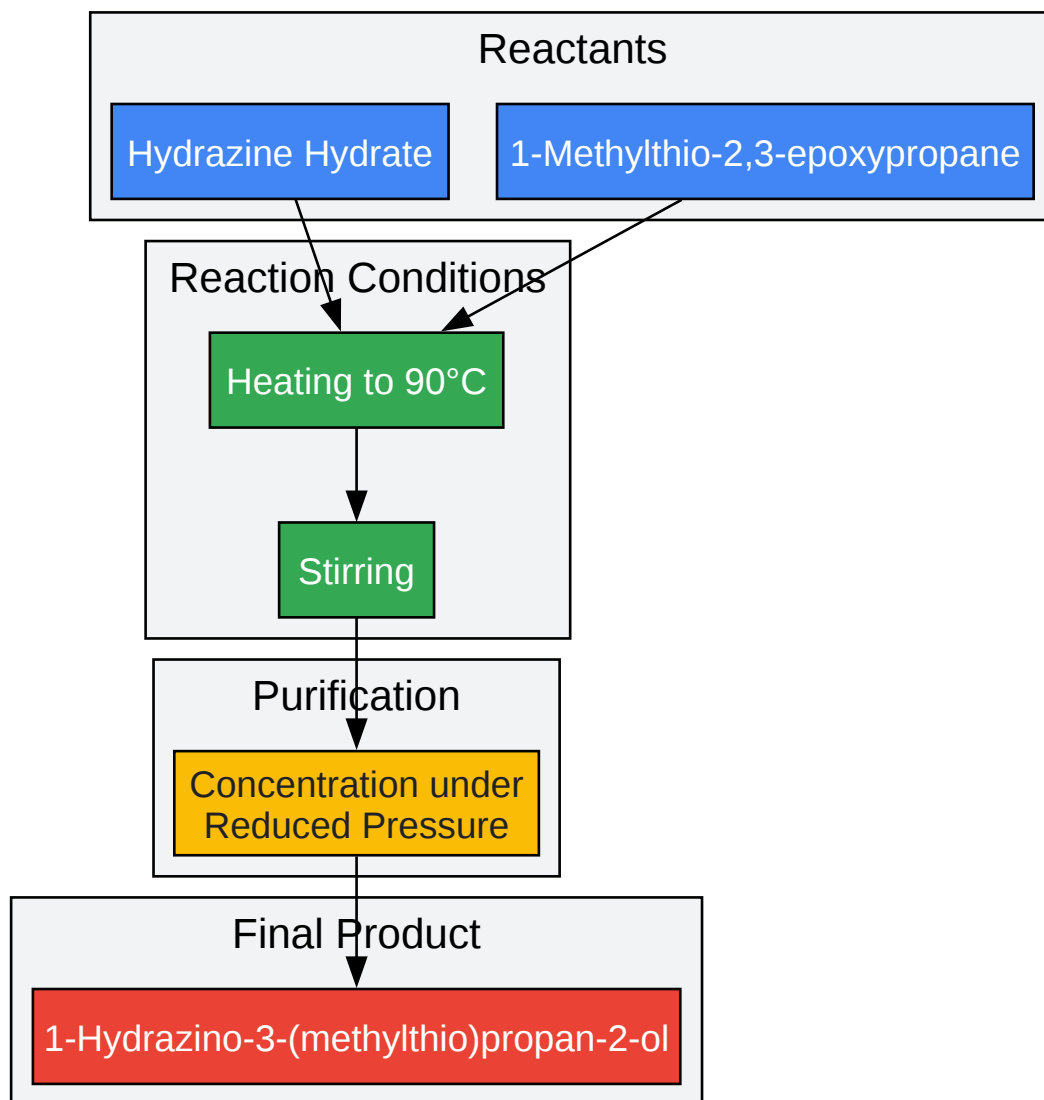
The primary synthesis route for **1-Hydrazino-3-(methylthio)propan-2-ol** involves the reaction of glycidyl ether with hydrazine hydrate.[\[3\]](#)[\[4\]](#)

## Experimental Methodology

A detailed protocol for the synthesis is as follows:

- Reaction Setup: A 1000ml reaction flask is charged with 226.25g of hydrazine hydrate.
- Heating: The hydrazine hydrate is heated to a temperature of 90°C.
- Addition of Reactant: While maintaining the temperature at 90°C and under constant stirring, 104.17g of 1-methylthio-2,3-epoxypropane (glycidyl methyl thioether) is added to the reaction flask.
- Reaction Maintenance: The temperature of the reaction system is carefully controlled and maintained at 90°C to allow the reaction to proceed to completion.
- Work-up: Following the reaction, the excess hydrazine hydrate is removed by concentration under reduced pressure.
- Product Isolation: The resulting product is a thick, colorless liquid, identified as **1-Hydrazino-3-(methylthio)propan-2-ol**.<sup>[3][4]</sup> This process has been reported to yield approximately 120.10g of the product, corresponding to a yield of 88.30% with a purity of 96.8% as determined by gas chromatography.<sup>[3][4]</sup>

## Synthesis Workflow of 1-Hydrazino-3-(methylthio)propan-2-ol



[Click to download full resolution via product page](#)

A flowchart illustrating the synthesis of **1-Hydrazino-3-(methylthio)propan-2-ol**.

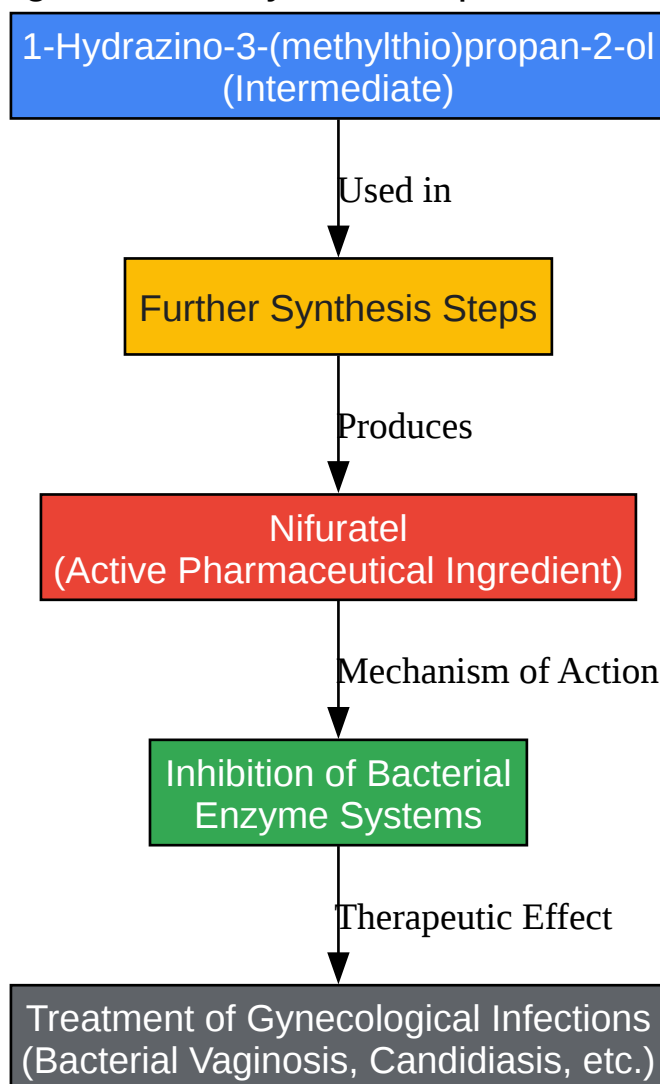
## Application in Drug Development: A Nifuratel Intermediate

**1-Hydrazino-3-(methylthio)propan-2-ol** is a key intermediate in the synthesis of Nifuratel.[4] [5] Nifuratel is a broad-spectrum antimicrobial agent effective against bacteria, trichomoniasis, and candida, which are common causes of gynecological infections.[5] The primary mechanism

of action for Nifuratel involves the inhibition of bacterial enzyme systems, thereby disrupting their metabolic processes and leading to cell death.[5]

The logical progression from the synthesis of the intermediate to the therapeutic application of the final drug product is outlined in the diagram below.

### Logical Pathway to Therapeutic Action



[Click to download full resolution via product page](#)

The role of **1-Hydrazino-3-(methylthio)propan-2-ol** in the synthesis and action of Nifuratel.

## Safety and Handling

While comprehensive safety data is not available for all scenarios, the aggregated GHS information from multiple reports indicates potential hazards associated with **1-Hydrazino-3-(methylthio)propan-2-ol**.<sup>[2]</sup>

Hazard Statement	Description
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled

It is important to note that this chemical did not meet GHS hazard criteria in a majority of reports (75%). However, due to the presence of hazard statements in some notifications, appropriate personal protective equipment should be worn, and standard laboratory safety procedures should be followed when handling this compound.<sup>[2]</sup>

## Conclusion

**1-Hydrazino-3-(methylthio)propan-2-ol** is a valuable chemical intermediate with well-defined physical and chemical properties. Its primary significance lies in its role in the synthesis of the antimicrobial drug Nifuratel. The synthetic protocol is straightforward and provides a high yield of the product. A thorough understanding of its properties and handling requirements is essential for its safe and effective use in research and pharmaceutical manufacturing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Hydrazino-3-(methylthio)propan-2-ol | lookchem [lookchem.com]

- 2. 1-Hydrazino-3-(methylthio)propan-2-ol | C<sub>4</sub>H<sub>12</sub>N<sub>2</sub>OS | CID 85723 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-hydrazino-3-(methylthio)propan-2-ol | 14359-97-8 [m.chemicalbook.com]
- 4. 1-hydrazino-3-(methylthio)propan-2-ol | 14359-97-8 [chemicalbook.com]
- 5. China 1-Hydrazino-3-(methylthio)propan-2-ol Nifuratel Impurity 14359-97-8, Buy 1-Hydrazino-3-(methylthio)propan-2-ol Nifuratel Impurity 14359-97-8 Online -china-sinoway.com [china-sinoway.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Hydrazino-3-(methylthio)propan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079740#1-hydrazino-3-methylthio-propan-2-ol-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)